

Propargyl-PEG10-alcohol safety data sheet information

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Compound of Interest

Compound Name: *Propargyl-PEG10-alcohol*

Cat. No.: *B610210*

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An In-depth Technical Guide to the Safe Handling of **Propargyl-PEG10-alcohol**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for research and development professionals. A comprehensive, officially recognized Safety Data Sheet (SDS) with detailed toxicological data for **Propargyl-PEG10-alcohol** is not readily available in the public domain. The information herein is a consolidation of data from available SDS for the parent compound, propargyl alcohol, general safety information for polyethylene glycol (PEG) compounds, and handling protocols for similar PEGylated alkynes. It is imperative to handle this chemical with caution in a controlled laboratory setting and to perform a thorough risk assessment before use.

Introduction

Propargyl-PEG10-alcohol is a heterobifunctional linker molecule integral to the field of bioconjugation and drug development, particularly in the synthesis of Proteolysis Targeting Chimeras (PROTACs).[1] It incorporates a terminal alkyne group for "click chemistry" reactions and a hydroxyl group, connected by a hydrophilic 10-unit polyethylene glycol (PEG) chain.[2][3] This structure allows for the covalent linkage of different molecular entities while imparting increased aqueous solubility.

The safety profile of **Propargyl-PEG10-alcohol** is not well-established. However, by examining the safety data of its constituent parts—the propargyl group and the PEG chain—we can

extrapolate a cautious approach to its handling. Propargyl alcohol is a highly toxic and flammable substance.[4][5] Conversely, high molecular weight polyethylene glycols are generally regarded as having low toxicity and being non-irritating to the skin.[6] The presence of the long PEG chain in **Propargyl-PEG10-alcohol** is expected to significantly alter the toxicological and physical properties compared to the parent propargyl alcohol, likely reducing its volatility and dermal absorption.

Hazard Identification and Classification

Due to the lack of specific data for **Propargyl-PEG10-alcohol**, a definitive hazard classification is not possible. However, based on the reactive propargyl group, it is prudent to handle this compound with care, assuming potential for skin and eye irritation. The hazards associated with propargyl alcohol are severe, including acute toxicity via oral, dermal, and inhalation routes, and it is known to cause severe skin and eye burns.[4][5][7] While the PEG chain likely mitigates these risks, the extent of this mitigation is unknown.

Physical and Chemical Properties

The available data for the physical and chemical properties of **Propargyl-PEG10-alcohol** is limited and largely predictive.

Property	Value	Source
Molecular Formula	C23H44O11	[1]
Appearance	Colorless liquid	Predicted
Boiling Point	518.0 ± 45.0 °C	Predicted
Density	1.093 ± 0.06 g/cm ³	Predicted
Solubility	Soluble in Water, DMSO, DCM, DMF	
pKa	14.36 ± 0.10	Predicted
Storage Temperature	-20°C	[1]

Toxicological Data

No specific toxicological studies for **Propargyl-PEG10-alcohol** were found. The following table summarizes the acute toxicity data for Propargyl Alcohol to highlight the potential hazards of the functional group. It is crucial to reiterate that these values are likely not representative of **Propargyl-PEG10-alcohol** due to the influence of the PEG chain.

Route of Exposure	Species	LD50/LC50 Value	Source
Oral	Rat	20-56.4 mg/kg	[4]
Dermal	Rabbit	16 mg/kg	[4]
Inhalation (Vapor)	Rat	873 ppm (2 hours)	

Chronic exposure to propargyl alcohol has been shown to cause histopathological changes in the olfactory and respiratory epithelium in animal studies.[8][9]

Experimental Protocols and Safe Handling

Given the moisture-sensitive nature of similar PEGylated alkynes, specific handling procedures are required.[10] The following is a recommended protocol for handling **Propargyl-PEG10-alcohol** in a laboratory setting.

Personal Protective Equipment (PPE)

A risk assessment should always be conducted prior to handling. The following PPE is recommended as a minimum:

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) should be worn at all times. Gloves must be inspected prior to use and changed immediately if contaminated.
- **Eye Protection:** Safety glasses with side shields or chemical splash goggles are mandatory.
- **Lab Coat:** A flame-retardant lab coat should be worn.
- **Respiratory Protection:** Handling should be performed in a well-ventilated area, preferably a chemical fume hood, to avoid inhalation of any potential aerosols or vapors.

Handling and Storage

- **Storage:** Store in a tightly sealed container at -20°C in a dry, well-ventilated area, away from sources of ignition.[\[1\]](#)
- **Dispensing:** Before use, allow the vial to equilibrate to room temperature to prevent moisture condensation.[\[10\]](#)
- **Dissolving:** Immediately before use, dissolve the required amount in an anhydrous organic solvent such as Dimethyl Sulfoxide (DMSO) or Dimethylformamide (DMF).[\[10\]](#) Do not prepare stock solutions for long-term storage as the alkyne moiety can degrade.[\[10\]](#)
- **Reaction Conditions:** Avoid buffers containing primary amines (e.g., Tris or glycine) as these can react with other reagents often used in conjunction with this linker, such as NHS esters.[\[10\]](#)

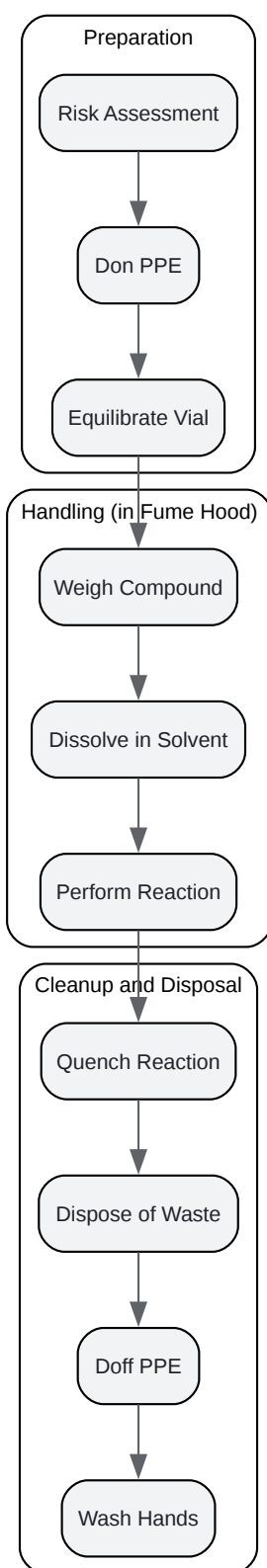
First Aid Measures

In the absence of specific data, the following first aid measures, adapted from information for propargyl alcohol, are recommended:

- **Inhalation:** Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- **Skin Contact:** Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Visualized Workflows and Relationships

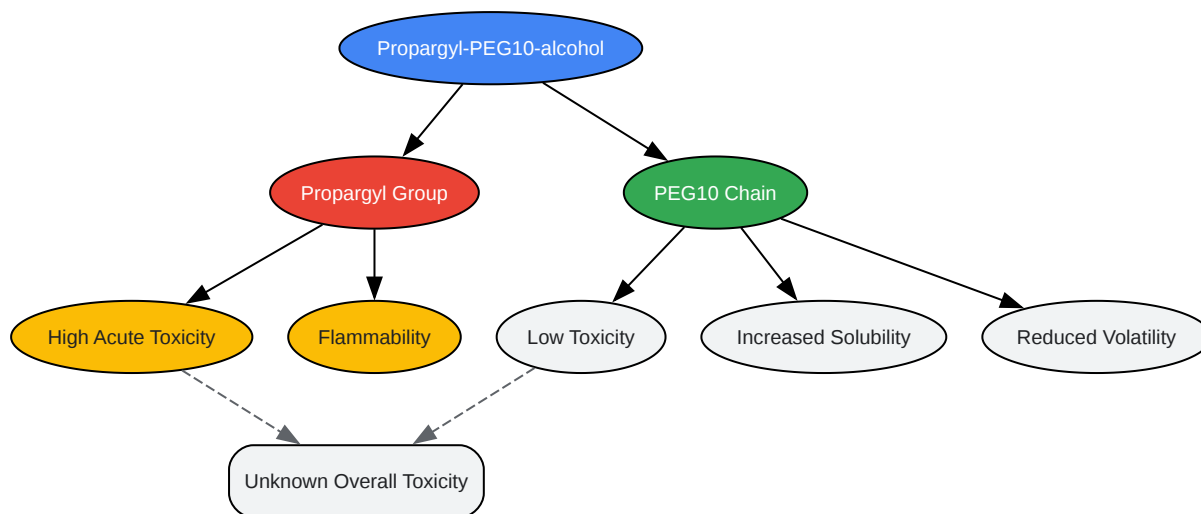
Safe Handling Workflow



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Caption: A generalized workflow for the safe handling of **Propargyl-PEG10-alcohol**.

Conceptual Safety Profile



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Caption: Relationship between the compound's structure and its predicted safety attributes.

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